

Sirius Yellow GC: A Technical Guide to Solubility and Applications

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Compound of Interest

Compound Name: Direct Yellow 44

Cat. No.: B3029836

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of Sirius Yellow GC (also known as **Direct Yellow 44**, C.I. 29000). Due to its applications in biological staining and various industrial processes, understanding its behavior in different solvents is crucial for experimental design and formulation development. This document compiles available quantitative and qualitative solubility data, outlines a detailed experimental protocol for solubility determination, and presents a typical workflow for its use in histological staining.

Core Properties of Sirius Yellow GC

Sirius Yellow GC is a water-soluble organic azo dye.^{[1][2][3][4]} It typically appears as a brown or orange to dark red powder.^{[2][5][6]} Its primary applications include dyeing cellulosic fibers like cotton and viscose, as well as silk, polyamide, and leather, and its use as a biological stain in histology and microbiology.^{[3][4][6]}

Solubility of Sirius Yellow GC

The solubility of Sirius Yellow GC is a critical parameter for its application in various scientific and industrial fields. Below is a summary of its known solubility in different solvents.

Quantitative Solubility Data

Quantitative solubility data for Sirius Yellow GC in organic solvents is not widely available in published literature. The most comprehensive data pertains to its solubility in water at different temperatures.

| Solvent | Temperature | Solubility | Molar Solubility (mol/L)† |
|---------------------------|-------------|------------------------|---------------------------|
| Water | 20 °C | 9.49 g/L[2] | ~0.015 |
| Water | 90 °C | 60 g/L[1][3][4][7] | ~0.095 |
| Ethanol | - | Slightly Soluble[2][3] | Data not available |
| Dimethyl Sulfoxide (DMSO) | - | Data not available | Data not available |
| Methanol | - | Data not available | Data not available |
| Glycerol | - | Data not available | Data not available |
| Acetone | - | Data not available | Data not available |

†Molar solubility is estimated based on a molecular weight of 634.53 g/mol .

Qualitative Solubility Description

Sirius Yellow GC is described as being easily soluble in water, forming a greenish-yellow solution.[2] It is slightly soluble in ethanol.[2][3] In concentrated sulfuric acid, it dissolves to produce a red solution, which turns lilac upon dilution.[2][3]

Experimental Protocols

Protocol for Determining Solubility by UV-Vis Spectrophotometry

While a specific, standardized protocol for determining the solubility of Sirius Yellow GC was not found in the reviewed literature, a reliable method can be adapted from general protocols for determining the solubility of other azo dyes.[8][9][10][11] The following spectrophotometric method is recommended.

Objective: To determine the saturation solubility of Sirius Yellow GC in a specific solvent at a given temperature.

Principle: This method relies on the Beer-Lambert law, which establishes a linear relationship between the absorbance of a solution and the concentration of the absorbing species. A calibration curve is first generated using solutions of known concentrations. The concentration of a saturated solution is then determined by measuring its absorbance and interpolating from the calibration curve.

Materials and Equipment:

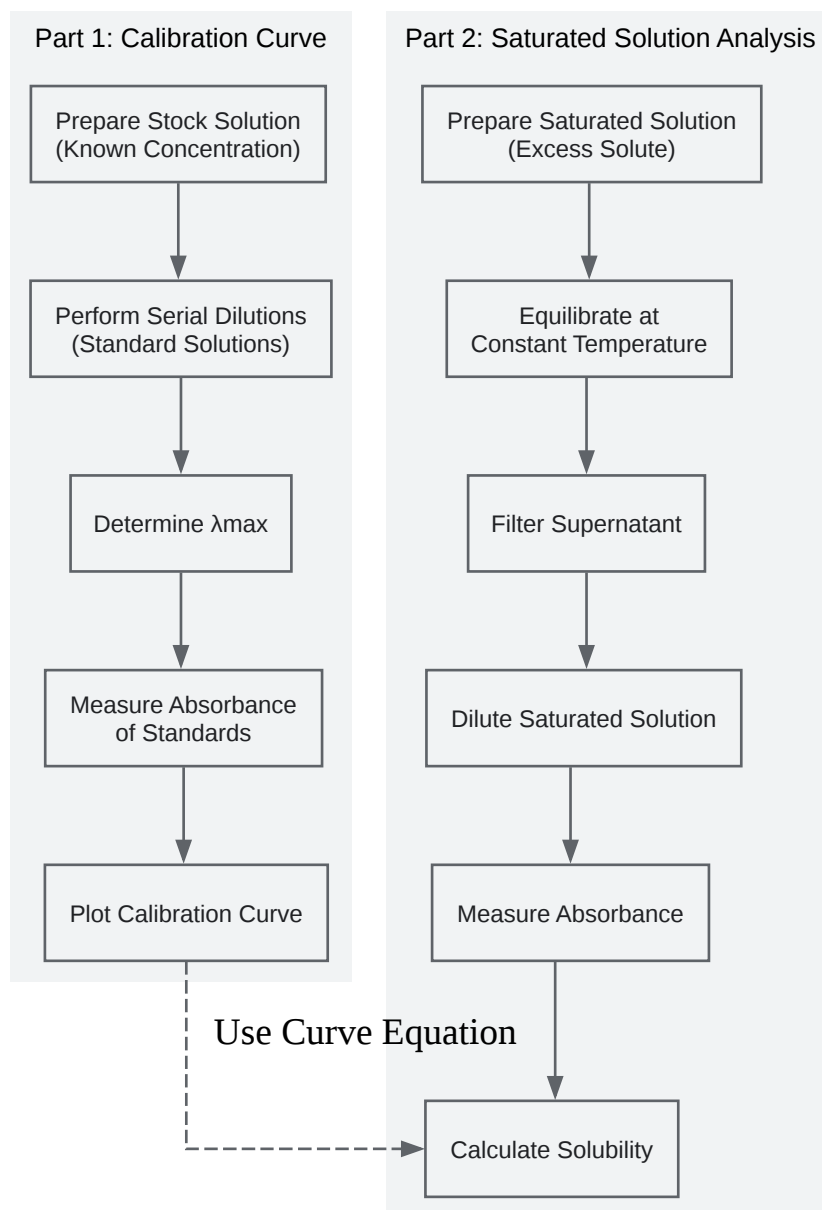
- Sirius Yellow GC (high purity)
- Solvent of interest (e.g., water, ethanol, DMSO)
- UV-Vis Spectrophotometer
- Volumetric flasks and pipettes
- Analytical balance
- Magnetic stirrer and stir bars
- Temperature-controlled shaker or water bath
- Syringe filters (0.45 μm)

Procedure:

- Preparation of Standard Solutions and Calibration Curve:
 1. Accurately weigh a precise amount of Sirius Yellow GC and dissolve it in the chosen solvent to prepare a stock solution of known concentration.
 2. Perform serial dilutions of the stock solution to create a series of standard solutions with at least five different concentrations.

3. Determine the wavelength of maximum absorbance (λ_{max}) for Sirius Yellow GC in the specific solvent by scanning one of the standard solutions across a range of wavelengths.
 4. Measure the absorbance of each standard solution at the determined λ_{max} .
 5. Plot a calibration curve of absorbance versus concentration. The relationship should be linear, and the equation of the line ($y = mx + c$) should be determined.
- Preparation of Saturated Solution:
 1. Add an excess amount of Sirius Yellow GC to a known volume of the solvent in a flask.
 2. Seal the flask and place it in a temperature-controlled shaker or water bath set to the desired temperature.
 3. Allow the solution to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous stirring to ensure saturation.
 - Measurement and Calculation:
 1. After equilibration, allow the undissolved solid to settle.
 2. Carefully withdraw an aliquot of the supernatant and filter it using a 0.45 μm syringe filter to remove any suspended particles.
 3. Dilute the filtered saturated solution with a known volume of the solvent to bring its absorbance within the linear range of the calibration curve.
 4. Measure the absorbance of the diluted solution at λ_{max} .
 5. Calculate the concentration of the diluted solution using the equation from the calibration curve.
 6. Multiply the calculated concentration by the dilution factor to determine the concentration of the saturated solution, which represents the solubility of Sirius Yellow GC in that solvent at the specified temperature.

Workflow for Solubility Determination

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Workflow for Solubility Determination

Application in Histological Staining

Sirius Yellow GC is utilized as a biological stain, often as a counterstain in various histological procedures to provide contrast and highlight specific cellular components.[4][6][12] While a specific, standardized protocol for Sirius Yellow GC is not as prevalent as for other dyes like

Sirius Red, a general histological staining workflow can be outlined based on its properties as a direct dye and its use as a counterstain.

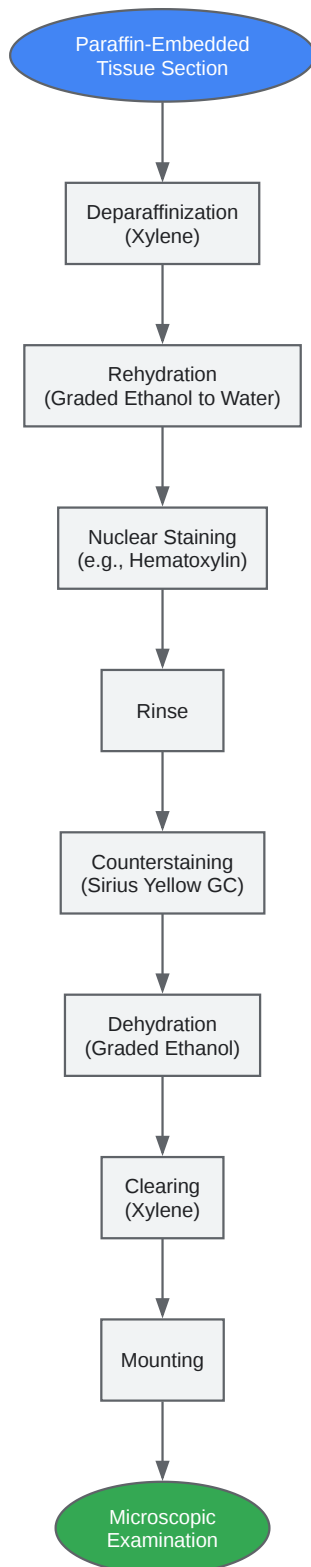
Objective: To stain cytoplasm and other non-nuclear components in tissue sections to provide contrast to a nuclear stain.

Principle: As a direct dye, Sirius Yellow GC has an affinity for proteinaceous components in the cytoplasm and extracellular matrix. In a typical histological staining procedure, a primary stain (e.g., hematoxylin) is used to color the cell nuclei, followed by a counterstain like Sirius Yellow GC to color the remaining tissue structures.

Typical Workflow for Paraffin-Embedded Tissue Sections:

- **Deparaffinization and Rehydration:** Tissue sections are deparaffinized using xylene and rehydrated through a series of graded ethanol solutions to water.
- **Nuclear Staining:** Sections are stained with a nuclear stain such as hematoxylin, followed by a "bluing" step to achieve the characteristic blue-purple nuclear color.
- **Counterstaining:** The rehydrated and nuclear-stained sections are immersed in a Sirius Yellow GC solution.
- **Dehydration and Mounting:** The stained sections are then dehydrated through graded ethanol solutions, cleared with xylene, and mounted with a permanent mounting medium for microscopic examination.

General Histological Staining Workflow

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General Histological Staining Workflow

Conclusion

This technical guide provides the currently available information on the solubility of Sirius Yellow GC. While quantitative data is limited, the provided qualitative descriptions and the detailed experimental protocol for solubility determination offer a solid foundation for researchers. The outlined histological workflow demonstrates a key application of this versatile dye in a laboratory setting. Further research is warranted to establish a more comprehensive solubility profile of Sirius Yellow GC in a wider range of organic solvents commonly used in scientific research and drug development.

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